

# An In-depth Technical Guide to the Safe Handling of 2-Fluorobenzylamine

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## Compound of Interest

Compound Name: 2-Fluorobenzylamine

Cat. No.: B1294385

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **2-Fluorobenzylamine**, a key reagent in various synthetic applications, including the development of anticonvulsant agents.<sup>[1][2]</sup> Adherence to strict safety protocols is crucial when working with this corrosive compound to ensure the well-being of laboratory personnel and the integrity of research.

## Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2-Fluorobenzylamine** is fundamental to its safe handling. This data is essential for designing appropriate storage and handling procedures.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN	[1][3]
Molecular Weight	125.14 g/mol	[1][3]
CAS Number	89-99-6	[1][4]
EC Number	201-957-9	[1]
Appearance	Colorless to light orange to yellow clear liquid	
Boiling Point	73-75 °C at 13 mmHg	[1][2]
Density	1.095 g/mL at 25 °C	[1][2]
Refractive Index	n <sub>20</sub> /D 1.517	[1]
Flash Point	67 °C (152.6 °F) - closed cup	[5][6]
Purity	>98.0% (GC)(T)	

## Section 2: Hazard Identification and Classification

**2-Fluorobenzylamine** is classified as a hazardous substance, primarily due to its corrosive nature. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion	Sub-category 1C	H314: Causes severe skin burns and eye damage.
Serious Eye Damage	Category 1	H318: Causes serious eye damage.
Combustible Liquid	Category 4	H227: Combustible liquid.

Signal Word: Danger[6]

Hazard Pictograms:

- GHS05: Corrosion[6]

## Section 3: Experimental Protocols

Detailed experimental protocols for the toxicological studies that form the basis of the hazard classifications are not publicly available in the provided Safety Data Sheets. These studies are typically conducted by the manufacturer and are considered proprietary information. The classification as corrosive (Category 1C) indicates that in studies, the substance caused skin corrosion with responses occurring after exposures between 1 hour and 4 hours, with observations lasting up to 14 days. Similarly, the classification for serious eye damage is based on results showing irreversible effects on the eye.

A general synthetic protocol for the reduction of 2-fluorobenzonitrile to **2-fluorobenzylamine** using potassium borohydride ( $\text{KBH}_4$ ) and copper(II) chloride ( $\text{CuCl}_2$ ) has been described.[2] This procedure involves reacting the starting material with the reducing agents in an 80% isopropanol solution at 60 °C for up to 8 hours.[2] Post-reaction, the product is worked up using ethyl acetate and purified.[2] Researchers should consult relevant literature for detailed and validated synthetic procedures and conduct a thorough risk assessment before undertaking any new experimental work.

## Section 4: Safe Handling and Storage

Proper handling and storage procedures are paramount to minimize the risks associated with **2-Fluorobenzylamine**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5][7]
- Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[5][8]
- Use explosion-proof equipment and take precautionary measures against static discharge.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][8]
- Respiratory Protection: If workplace conditions warrant, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[5]

#### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapor, mist, or gas.[5]
- Keep away from heat, sparks, and open flames.[5]
- Wash hands thoroughly after handling.[5]
- Empty containers may retain product residue and can be dangerous.[5]

#### Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][9]
- Store away from incompatible substances such as strong acids, strong oxidizing agents, and acid chlorides.[8][9]
- Store in a corrosives area.[5][9]
- Keep under an inert gas.

## Section 5: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **2-Fluorobenzylamine**.

Emergency Situation	First-Aid Measures
In case of eye contact	Immediately rinse with plenty of water for at least 15-30 minutes, also under the eyelids.[5] [10] Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
In case of skin contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] Get immediate medical aid.[5] Wash clothing before reuse.[5]
If inhaled	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen.[5] Do NOT use mouth-to-mouth resuscitation.[5] Seek immediate medical attention.[5]
If swallowed	Do NOT induce vomiting.[5] Rinse mouth with water. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[5] Seek immediate medical attention.[5]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, chemical foam, or alcohol-resistant foam.[5][9]
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen fluoride may be generated by thermal decomposition.[5][8] The liquid is combustible and containers may explode when heated.[5][8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

#### Accidental Release Measures:

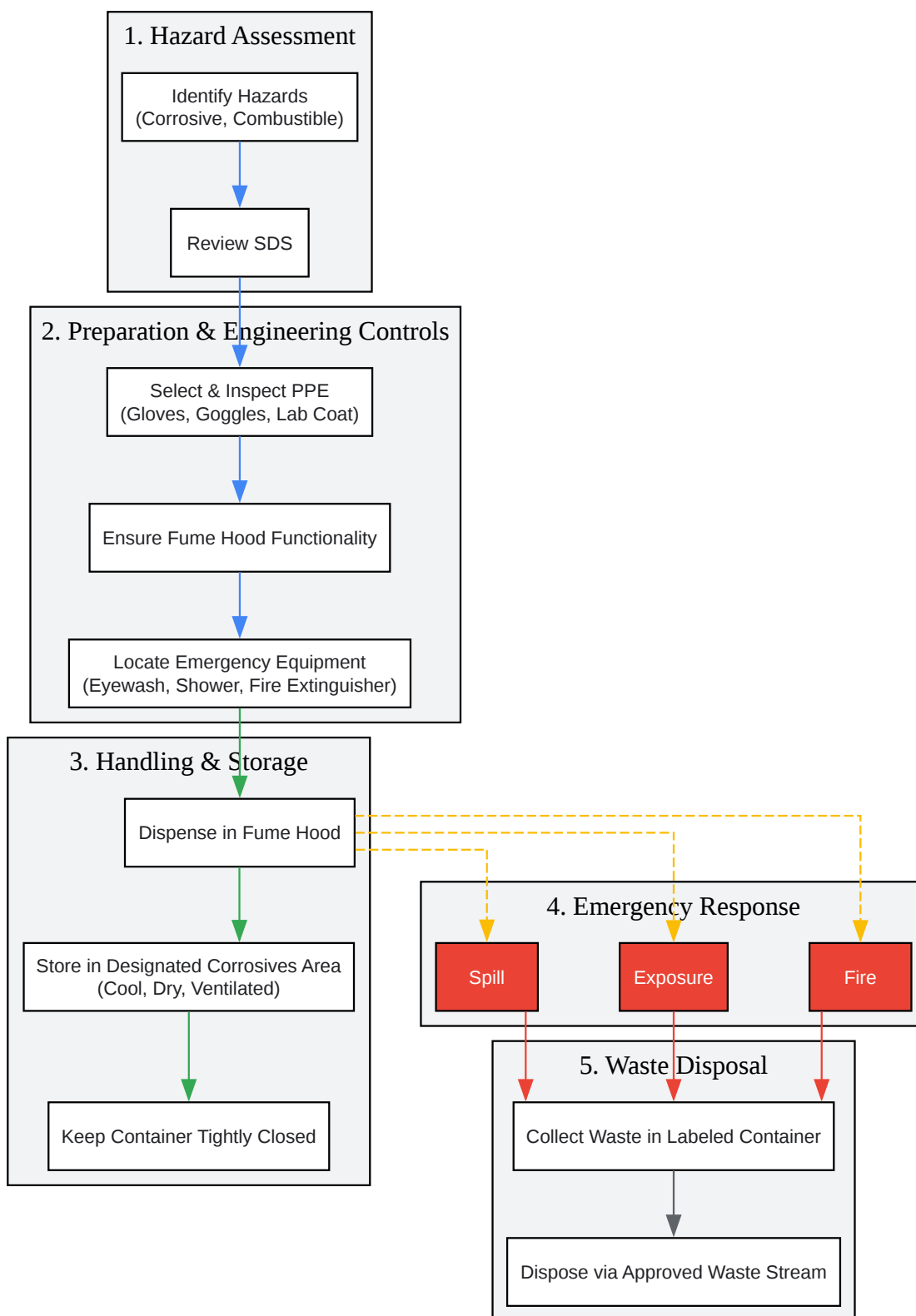
- Evacuate personnel to a safe area.[8]
- Wear appropriate personal protective equipment.[5]
- Remove all sources of ignition.[5]
- Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.[5][9]
- Provide ventilation.[5]
- Prevent the product from entering drains.

## Section 6: Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not dispose of it with household waste.

## Section 7: Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Fluorobenzylamine**, from initial hazard assessment to final disposal.



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Caption: Logical workflow for handling **2-Fluorobenzylamine**.

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